

Essential Safety and Operational Guide for 4-Bromo-3-fluoroanisole

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Compound of Interest

Compound Name: 4-Bromo-3-fluoroanisole

Cat. No.: B122430

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This guide provides immediate, essential safety and logistical information for the proper handling and disposal of **4-Bromo-3-fluoroanisole**. Adherence to these procedures is critical for ensuring laboratory safety and operational integrity for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure when handling **4-Bromo-3-fluoroanisole**, which is known to cause skin and eye irritation and may cause respiratory irritation.^{[1][2]} The following equipment must be worn:

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[1] A face shield may be necessary for splash protection.
- **Skin Protection:**
 - **Gloves:** Wear appropriate chemical-resistant gloves, such as high-performance nitrile gloves, to prevent skin contact.^{[3][4]} Gloves must be inspected before use and disposed of properly after handling the chemical.^[4]
 - **Body Protection:** A lab coat must be worn.^[5] For larger quantities or when there is a significant risk of splashing, a chemical-resistant apron over the lab coat is recommended.^[5]

- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1][3][6] If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter (Type A) should be used.[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **4-Bromo-3-fluoroanisole**:

Property	Value
CAS Number	458-50-4[1][7]
Molecular Formula	C ₇ H ₆ BrFO[7][8]
Molecular Weight	205.03 g/mol [7]
Appearance	Colorless or pale yellow liquid[8]
Boiling Point	162-164 °C[8]
Melting Point	< -20 °C[8]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is critical for safely managing **4-Bromo-3-fluoroanisole** in a laboratory setting.

A. Pre-Operational Checks:

- **Verify Emergency Equipment:** Ensure that a safety shower and eyewash station are readily accessible and operational.[1][3]
- **Assemble PPE:** Don all required personal protective equipment as outlined in the PPE section.
- **Prepare Work Area:** All work must be conducted in a well-ventilated area, preferably a certified chemical fume hood.[3][6] Remove all potential ignition sources as the compound may be combustible.[1]

- Gather Materials: Have all necessary equipment and reagents for the experiment, as well as spill control materials, readily available.

B. Handling and Experimental Protocol:

- Container Inspection: Visually inspect the container for any damage or leaks before handling.
- Dispensing: Carefully open the container, avoiding splashes. When transferring the liquid, do so slowly to minimize the generation of vapors.
- Experimental Use: During use, keep the container tightly closed when not in use.[\[1\]](#)[\[6\]](#) Avoid contact with skin, eyes, and clothing, and prevent inhalation.[\[1\]](#)[\[6\]](#)

C. Storage Plan:

- Store in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.[\[1\]](#)[\[6\]](#)
- Keep containers tightly closed to prevent leakage and contamination.[\[1\]](#)[\[6\]](#)
- Store locked up.[\[1\]](#)

D. Spill Management:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the material with an inert absorbent material (e.g., sand, silica gel).[\[9\]](#)[\[10\]](#)
- Collection: Collect the absorbed material and place it into a suitable, closed container for disposal.[\[4\]](#)[\[9\]](#)
- Decontamination: Clean the spill area thoroughly.

E. Disposal Plan:

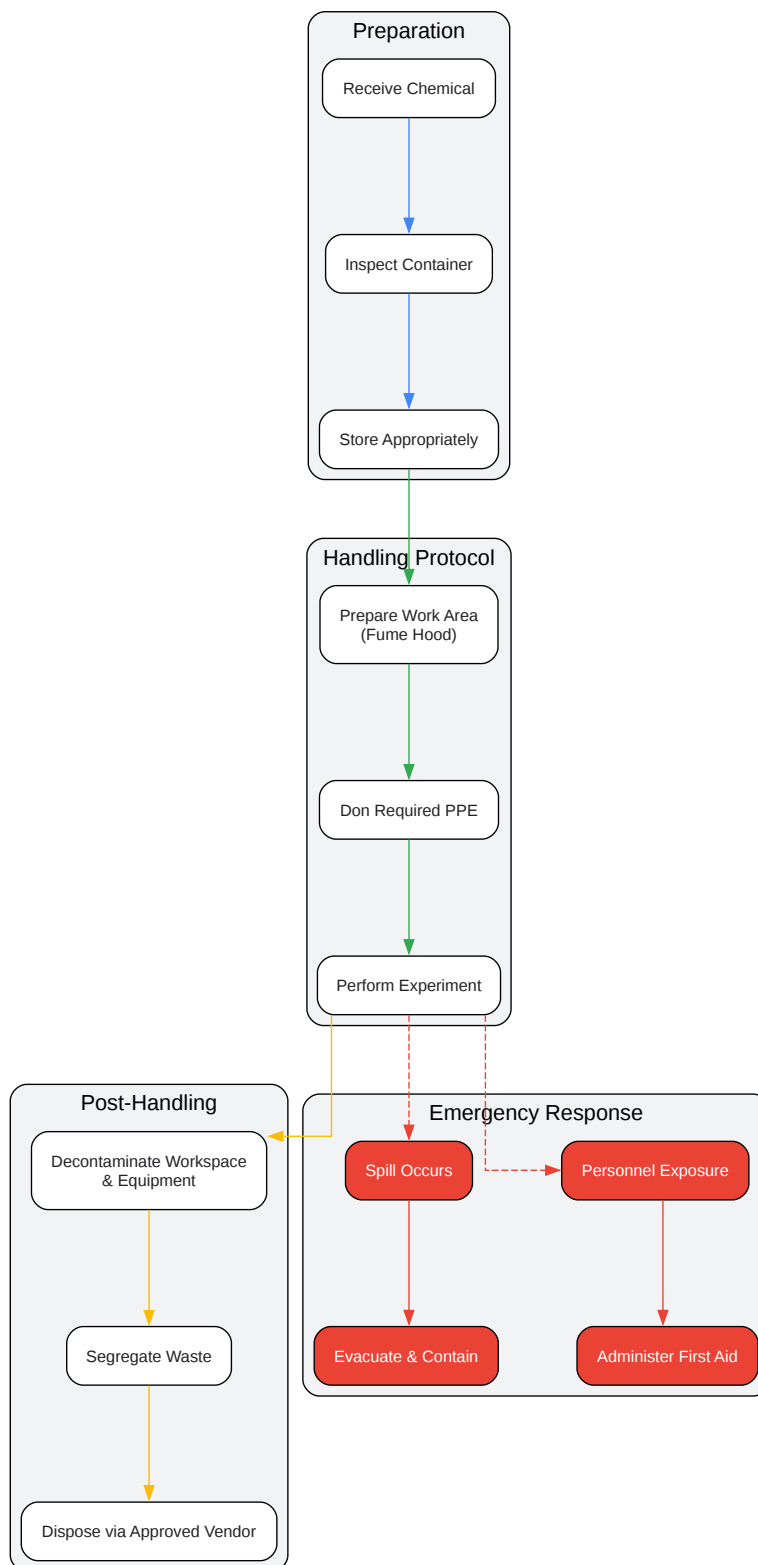
- **Waste Collection:** Collect all waste, including empty containers which may retain product residue, in a suitable, labeled, and closed container.[3]
- **Disposal Method:** Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][2]

Emergency Procedures: First Aid

Immediate action is required in case of exposure.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][3] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[3]
- **Skin Contact:** Remove contaminated clothing and shoes.[3] Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1][3] If skin irritation occurs, get medical advice/attention.[1]
- **Inhalation:** Move the person to fresh air and keep them comfortable for breathing.[1] If the person is not breathing, give artificial respiration.[1] Call a poison center or doctor if you feel unwell.[1]
- **Ingestion:** Do NOT induce vomiting.[3] If the person is conscious, rinse their mouth with water and have them drink plenty of water.[1] Seek immediate medical attention.[3]

Workflow for the Safe Handling of 4-Bromo-3-fluoroanisole

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **4-Bromo-3-fluoroanisole**.

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